

Application Note and Protocol: Preparation of C2 Ceramide-1-Phosphate Stock Solution

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Compound of Interest

Compound Name: *C2 Ceramide-1-phosphate*

Cat. No.: *B1140355*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

C2 Ceramide-1-Phosphate (C2-C1P) is a synthetic, cell-permeable short-chain analog of the naturally occurring bioactive sphingolipid, Ceramide-1-Phosphate (C1P).^[1] Like its endogenous long-chain counterparts, C2-C1P is a critical signaling molecule involved in a variety of cellular processes. While ceramide is widely recognized for its pro-apoptotic and anti-proliferative roles, C1P exerts opposing effects, promoting cell survival, proliferation, and inflammation.^{[1][2]} This dynamic interplay positions the ceramide/C1P ratio as a key rheostat in determining cell fate.^[2] C1P is synthesized from ceramide through the action of ceramide kinase (CerK).^[3] Its signaling cascades include the activation of the PI3K/Akt pathway, stimulation of cytosolic phospholipase A2 (cPLA2), and modulation of NF-κB activity, making it a molecule of significant interest in cancer biology, immunology, and neurobiology research.^{[2][3][4]}

Due to its lipophilic nature, proper preparation of C2-C1P stock solutions is crucial for ensuring its stability, solubility, and biological activity in experimental settings. This document provides a detailed protocol for the preparation, storage, and handling of C2-C1P stock solutions.

Quantitative Data Summary

The following table summarizes the key quantitative data for **C2 Ceramide-1-Phosphate**.

Property	Value
Synonyms	N-acetyl-D-erythro-sphingosine-1-phosphate, N-acetoyl-ceramide-1-phosphate
Molecular Formula	C ₂₀ H ₄₀ NO ₆ P
Molecular Weight	421.51 g/mol [5] (Note: The ammonium salt form has a molecular weight of 438.54 g/mol [6])
Physical Form	Crystalline solid or powder [7]
Solubility	- Ethanol: ~33 mg/mL [7] - DMSO: ~20 mg/mL [7] - Dimethylformamide (DMF): ~22 mg/mL [7] - PBS (pH 7.2): ~50 µg/mL (Aqueous solutions are not recommended for long-term storage) [7]
Recommended Storage	- Solid Form: -20°C (Stable for ≥ 4 years) [7] - Stock Solution (in organic solvent): -20°C or -80°C for long-term storage [8]
Purity	≥98% [7]

Experimental Protocols

Materials and Equipment

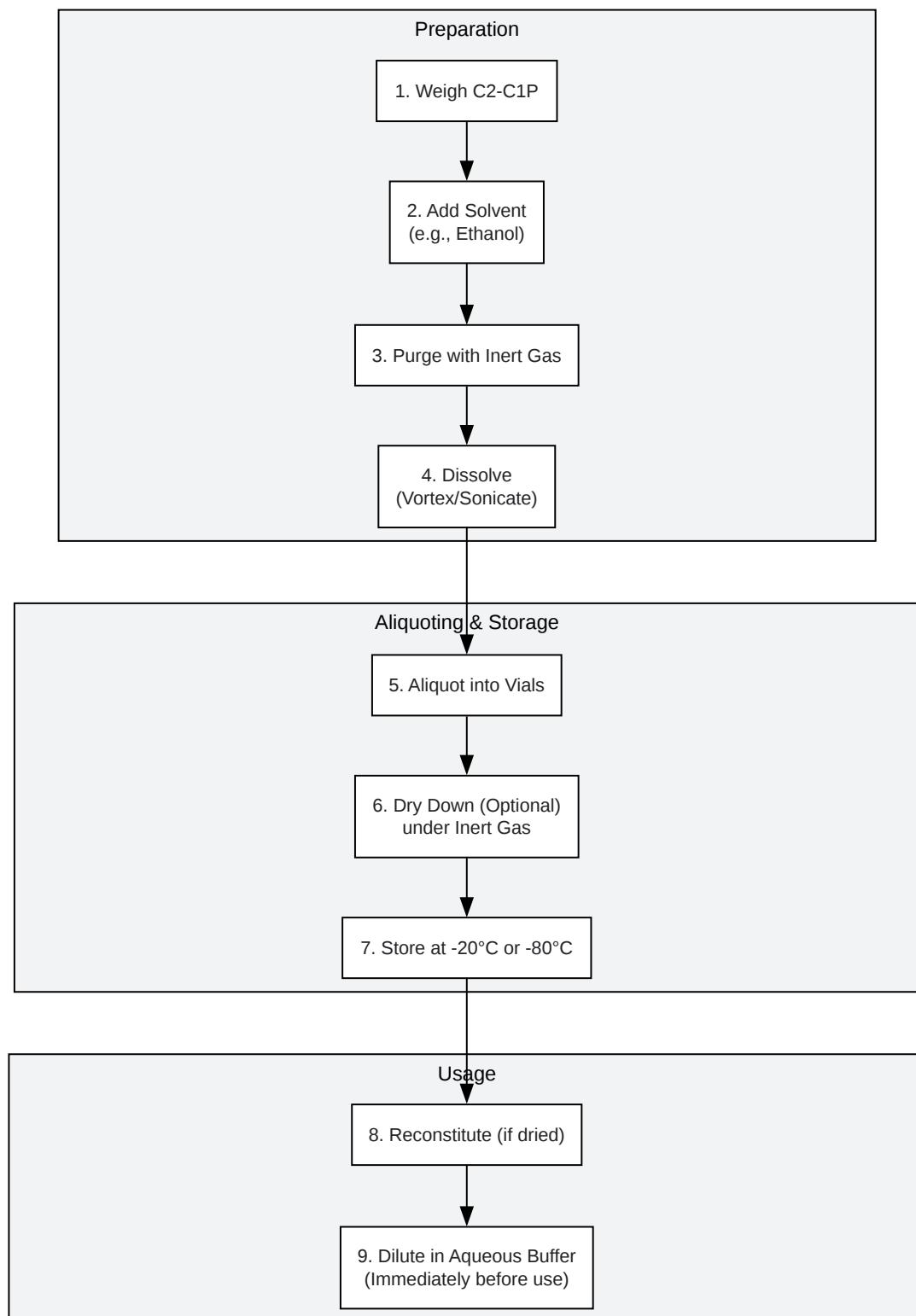
- **C2 Ceramide-1-Phosphate** (powder/solid form)
- Anhydrous Ethanol (EtOH), 200 proof (or DMSO)
- Inert gas (Argon or Nitrogen)
- Sterile microcentrifuge tubes or amber glass vials
- Pipettes and sterile filter tips
- Vortex mixer
- Sonicator (optional, for enhancing solubility)

- -20°C and -80°C freezers

Experimental Workflow Diagram

The following diagram illustrates the workflow for preparing the C2-C1P stock solution.

Workflow for C2-C1P Stock Solution Preparation

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Caption: Workflow for preparing **C2 Ceramide-1-Phosphate** stock solution.

Step-by-Step Protocol for Preparing a 10 mM Stock Solution

This protocol provides instructions for preparing a 10 mM stock solution of C2-C1P in ethanol. Adjust calculations accordingly for different concentrations or solvents.

- Pre-handling Preparation:
 - Allow the vial of C2-C1P to equilibrate to room temperature before opening to prevent condensation.
 - Work in a clean environment (e.g., a laminar flow hood) to maintain sterility.
- Calculation:
 - The molecular weight of C2-C1P is 421.51 g/mol . To prepare a 10 mM (0.010 mol/L) stock solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 0.001 \text{ L} * 421.51 \text{ g/mol} * 1000 \text{ mg/g} = 4.215 \text{ mg}$
 - Therefore, you will dissolve 4.215 mg of C2-C1P in 1 mL of solvent. For ease of weighing, it is common to use a larger mass, for example, weighing out 1 mg and dissolving it in 237.2 μL of solvent.
- Dissolving the C2-C1P:
 - Carefully weigh the desired amount of C2-C1P powder and place it into a sterile amber glass vial or microcentrifuge tube.
 - Add the calculated volume of anhydrous ethanol (or DMSO) to the vial.[\[7\]](#)
 - Purge the headspace of the vial with an inert gas (e.g., nitrogen or argon) and quickly cap it to minimize oxidation.[\[7\]](#)
 - Vortex the solution vigorously until the solid is completely dissolved. Gentle warming or brief sonication can be used to aid dissolution if necessary.
- Aliquoting and Storage:

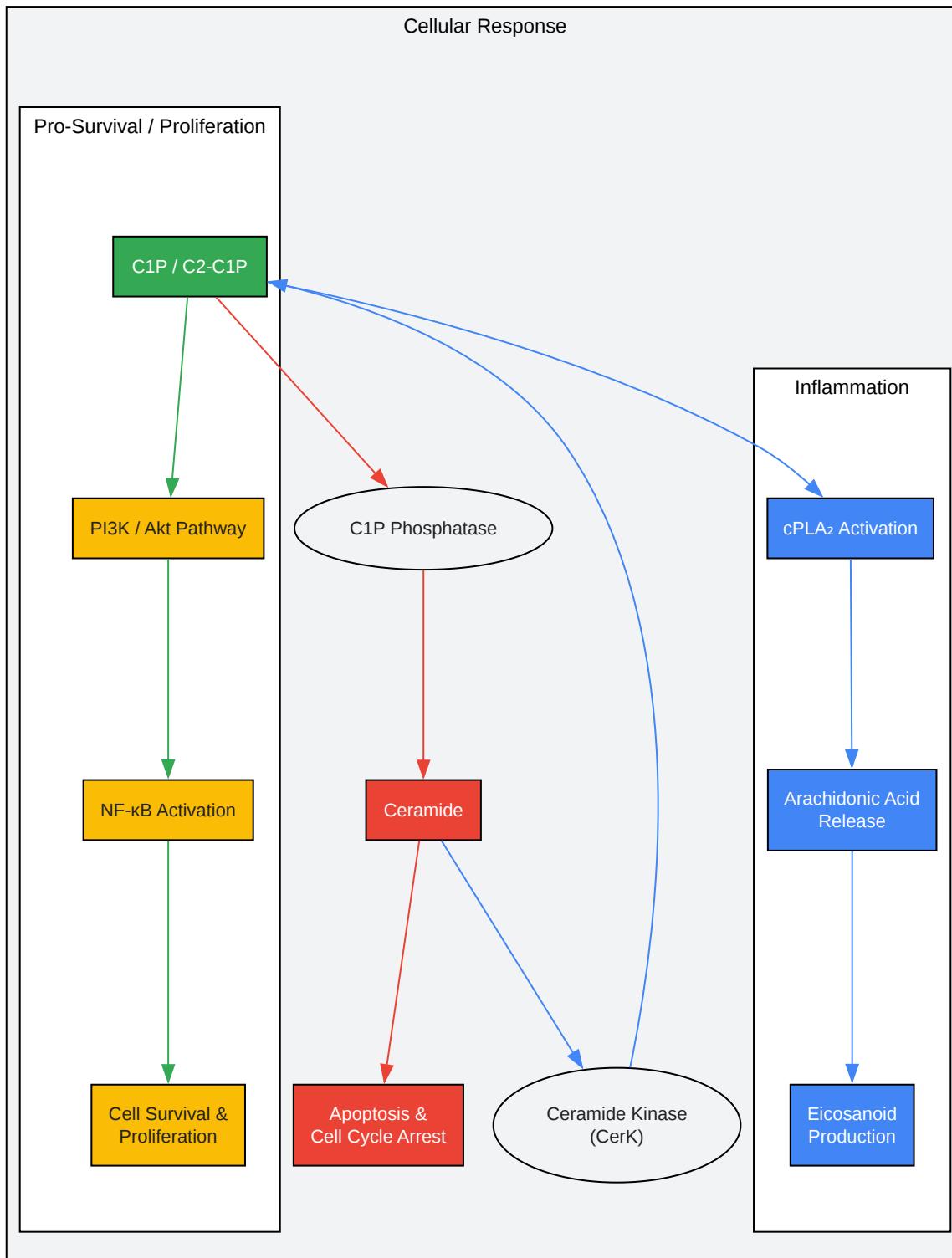
- For long-term storage and to avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile vials.
- For maximum stability, an optional step is to dry down the aliquots under a gentle stream of inert gas to remove the solvent.[8]
- Store the liquid or dried aliquots at -20°C or, for enhanced stability, at -80°C.[7][8]

- Preparation of Working Solution:
 - If the aliquots were dried down, reconstitute them to the original concentration with the appropriate volume of ethanol or DMSO just before use.[8]
 - Further dilutions into aqueous buffers or cell culture media should be made immediately prior to the experiment.[7]
 - When diluting, add the stock solution to the aqueous buffer while vortexing to facilitate dispersion and minimize precipitation.
 - Note: Ensure the final concentration of the organic solvent in your experimental system is low enough to not cause physiological effects.[7] Aqueous solutions of C2-C1P should not be stored for more than one day.[7]

Signaling Pathway

C2-C1P, as a stable analog of C1P, participates in crucial signaling pathways that regulate cell fate. The diagram below illustrates the central role of the Ceramide/C1P balance and downstream C1P signaling.

C2 Ceramide-1-Phosphate Signaling Pathway

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Caption: C1P promotes survival and inflammation, opposing ceramide's effects.

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